

Executive Summary: Operational Safety & Critical Actions

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *1-Tert-butoxy-2-nitro-propane*

Cat. No.: *B8474036*

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1-Tert-butoxy-2-nitro-propane (CAS: Specific CAS not universally listed, treated as Nitro-Ether derivative) presents a dual-hazard profile combining the flammability and potential peroxide-forming capability of ethers with the energetic instability and toxicity of aliphatic nitro compounds.

Immediate Action Required:

- Do NOT dispose of via sanitary sewer or trash.
- Do NOT mix with strong bases (e.g., NaOH, KOH), amines, or metal oxides. This forms shock-sensitive nitronate salts.
- Segregate immediately into a flammable solvent waste stream designated for high-temperature incineration.

Part 1: Hazard Identification & Risk Assessment

Before handling, you must validate the state of the material. This compound is not just "flammable waste"; it is a chemical system that can evolve into an explosive hazard under specific degradation conditions.^[1]

The Dual-Hazard Mechanism^[2]^[3]

Functional Group	Primary Hazard	Mechanism of Failure
Nitro Group ()	Energetic / Toxic	Reacts with bases to form metal nitronates, which are often shock-sensitive explosives when dry.
Tert-Butoxy Group ()	Flammable / Peroxide	While sterically hindered and less prone to peroxidation than ethyl ethers, degradation can still yield organic peroxides over long storage periods.
Aliphatic Backbone	Carcinogenicity	Structurally related to 2-Nitropropane (IARC Group 2B Carcinogen). Treat as a potential human carcinogen.

Pre-Disposal Inspection Protocol

- Visual Check: Look for crystals around the cap or in the solution. Crystals indicate potential nitronate or peroxide formation.
 - Action: If crystals are present, STOP. Do not touch or open. Contact your site's Explosive Ordnance Disposal (EOD) or High-Hazard Team immediately.
- Age Verification:
 - Year: Proceed to standard disposal.[\[1\]](#)
 - Year: Test for peroxides using Quantofix® or similar starch-iodide strips. Limit is

Part 2: Stabilization & Packaging Workflow

If the material is fluid, clear of crystals, and peroxide-negative, proceed with the following stabilization and packaging steps.

Stabilization (Dilution Strategy)

Pure aliphatic nitro compounds can be shock-sensitive. Dilution desensitizes the material.

- Solvent Choice: Dilute with a compatible non-halogenated solvent (e.g., Ethanol, Acetone, or Ethyl Acetate).
- Ratio: Aim for a solution of

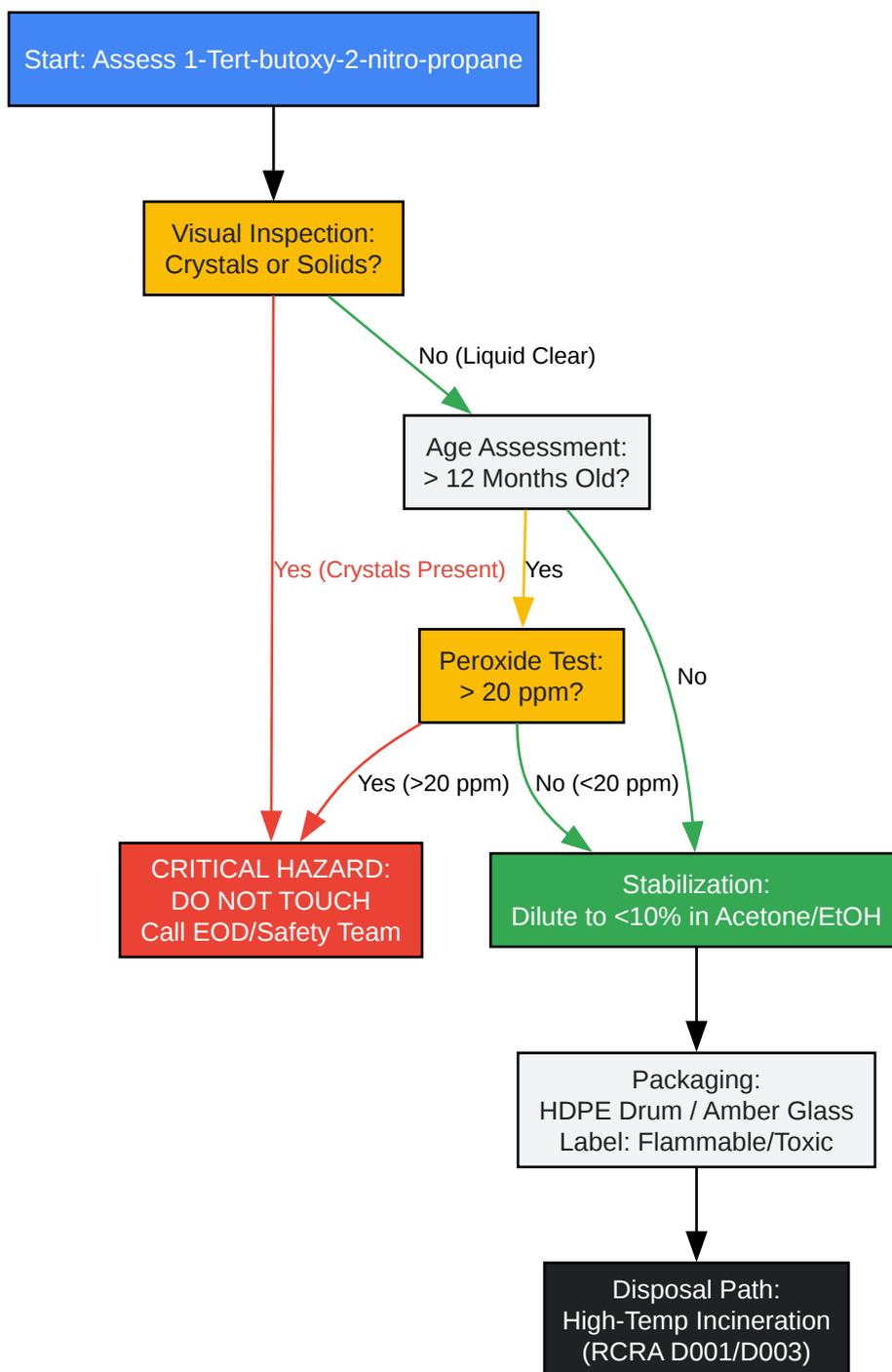
active nitro-compound by volume.
- Why? This acts as a heat sink in case of exothermic decomposition and prevents the concentration of shock-sensitive intermediates.

Container Selection

- Material: High-Density Polyethylene (HDPE) or Amber Glass.
 - Avoid: Metal containers (risk of metal-nitro reaction).
- Headspace: Leave 10-15% headspace to accommodate vapor expansion.
- Cap: Vented caps are preferred if available to prevent pressure buildup from slow decomposition.

Part 3: Disposal Logic & Decision Tree

The following diagram illustrates the critical decision pathways for disposing of **1-tert-butoxy-2-nitro-propane**.



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Figure 1: Decision matrix for the safe assessment and disposal of nitro-ether compounds.

Part 4: Regulatory Compliance & Waste Coding

Proper coding ensures the waste contractor treats the material via the correct destruction method (Incineration).

US EPA (RCRA) Waste Codes

Code	Classification	Justification
D001	Ignitable	Flash point is likely (based on 2-nitropropane FP of of).
D003	Reactive	Conditional: Apply this code if the material is old, concentrated, or shows signs of instability. It alerts the incinerator to potential explosion hazards.
U171	Toxic	Reference: If the waste contains significant unreacted 2-Nitropropane (precursor), it falls under U-listed waste U171.

Labeling Requirements

Your waste tag must explicitly state:

- Chemical Name: **1-Tert-butoxy-2-nitro-propane** (Solution).
- Hazards: Flammable, Toxic, Potential Explosive (if concentrated).[2]
- Warning: "DO NOT MIX WITH BASES OR METALS."

Part 5: Emergency Procedures

Spill Response (Minor < 100 mL):

- Evacuate the immediate area.
- Eliminate all ignition sources.[1][3][4][5][6][7][8][9]
- PPE: Butyl rubber gloves (nitro-permeation resistant) and organic vapor respirator.
- Absorb: Use vermiculite or sand.[4] Do not use paper towels or combustible rags (nitro compounds can sensitize them to ignition).
- Clean: Wash area with soap and water.[1][3][4][7][8][10] Do not use bleach (oxidizer).

Exposure:

- Skin: Wash with soap/water for 15 min.[7] Monitor for signs of methemoglobinemia (blue lips/fingernails) due to nitro-absorption.
- Inhalation: Move to fresh air. Seek medical attention immediately; liver damage from nitroalkanes can be delayed.

References

- National Institute for Occupational Safety and Health (NIOSH). (n.d.). 2-Nitropropane: IDLH Value Profile. Centers for Disease Control and Prevention. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). RCRA Orientation Manual: Hazardous Waste Identification. [\[Link\]](#)
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